

The Organoleptic Profile of Butyl Valerate: A Technical Guide

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Compound of Interest

Compound Name: *Butyl valerate*

Cat. No.: *B146188*

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This document provides an in-depth analysis of the odor and flavor characteristics of **butyl valerate** (also known as butyl pentanoate), a significant ester in the flavor and fragrance industry. It summarizes key quantitative data, details relevant experimental protocols, and visualizes associated biological and analytical workflows to support research and development activities.

Executive Summary

Butyl valerate (FEMA Number 2217) is an aliphatic ester recognized for its potent and pleasant fruity aroma.^{[1][2]} It is classified as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA) and is utilized globally as a flavoring agent in a variety of consumer products.^{[3][4]} Its characteristic scent and taste profile, reminiscent of apples, pineapples, and raspberries, makes it a valuable component in the formulation of fruit-flavored foods and beverages.^{[5][6]} This guide collates its physicochemical properties, sensory data, and the methodologies used to ascertain them.

Quantitative Data Summary

The following tables provide a consolidated view of the key physicochemical and sensory data for **butyl valerate**.

Table 1: Physicochemical Properties of Butyl Valerate

Property	Value	Source(s)
IUPAC Name	Butyl pentanoate	[7]
CAS Number	591-68-4	[8]
Molecular Formula	C ₉ H ₁₈ O ₂	[8]
Molecular Weight	158.24 g/mol	[8]
Appearance	Colorless Liquid	[3]
Boiling Point	186-187 °C (at 760 mm Hg)	[3]
Density	0.868 g/mL at 25 °C	[3]
Flash Point	66.67 °C (152.00 °F)	[6]
Vapor Pressure	0.608 mmHg at 25 °C	[3]
Water Solubility	83.87 mg/L at 25 °C	[3]
Solubility	Soluble in ethanol, propylene glycol	[3] [8]
Refractive Index	1.408 - 1.416 at 20 °C	[6]

Table 2: Odor and Flavor Profile of Butyl Valerate

Profile Type	Descriptor	Intensity / Note	Source(s)
Odor	Fruity	97.51%	[8]
Apple	73.13%	[8]	
Pineapple	70.65%	[8]	
Green	61.31%	[8]	
Sweet	60.23%	[8]	
Banana	56.37%	[8]	
Winey	51.75%	[8]	
Ethereal	50.43%	[8]	
Raspberry	-	[6]	
Tropical	-	[6]	
Taste	Sweet, Pineapple, Fruity	at 10 ppm in solution	[6]
Banana, Ripe, Tutti-frutti	at 10 ppm in solution	[6]	

Table 3: Sensory Detection Thresholds of Related Valerate Esters

A consensus odor detection threshold for **n-butyl valerate** is not readily available in the reviewed literature. For context, the following table lists the thresholds for structurally similar valerate esters, which demonstrates the high potency typical of this class of compounds.

Compound	Odor Threshold (in air, ppm)	Source
Methyl Valerate	0.0022	
Ethyl Valerate	0.00011	
n-Propyl Isovalerate	0.000056	
n-Butyl Isovalerate	0.012	

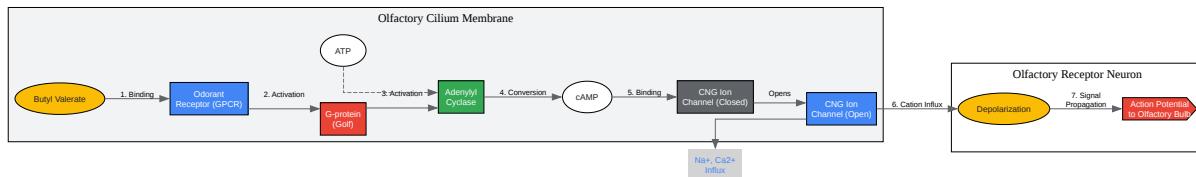
Note: The values above are for different chemical compounds and are provided for illustrative purposes only.

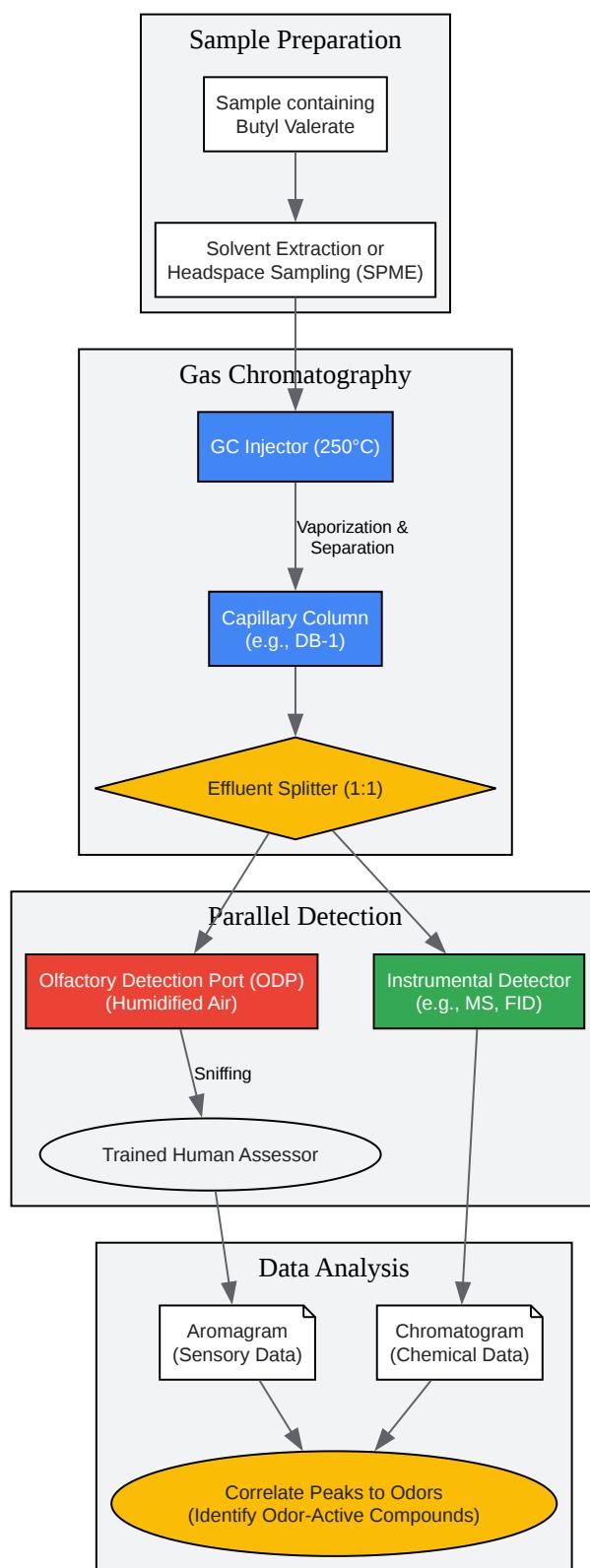
Table 4: Regulatory and Usage Limits

Regulatory Body / List	Identifier / Status	Usage Limits (mg/kg or ppm)	Source(s)
FEMA GRAS	No. 2217	-	[4]
JECFA	No. 160	No safety concern at current intake levels	
FDA CFR	21 CFR 172.515	Limited to Moderate Amount	[3] [4]
Usage (Soft Drinks)	-	3.0 mg/kg	[3]
Usage (Cold Drinks)	-	2.6 mg/kg	[3]
Usage (Candy)	-	8.0 mg/kg	[3]
Usage (Baked Goods)	-	6.8 mg/kg	[3]

Signaling and Analytical Visualizations

The following diagrams, rendered in Graphviz, illustrate the biological pathway for odor perception and the experimental workflows used in the sensory analysis of **butyl valerate**.



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